

Personal protective equipment for handling 3-Butyne-1-thiol

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Compound of Interest

Compound Name: 3-Butyne-1-thiol

Cat. No.: B3057168

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Essential Safety and Handling Guide for 3-Butyne-1-thiol

This guide provides crucial safety and logistical information for the handling and disposal of **3-Butyne-1-thiol**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identity:

Property	Value
Chemical Name	3-Butyne-1-thiol
CAS Number	77213-87-7 [1]
Molecular Formula	C4H6S [1]
Molecular Weight	86.16 g/mol [1]

Physical and Chemical Properties:

Property	Value	Source
Boiling Point	-40 °C (at 0.1 Torr)	[2]
Density	0.932±0.06 g/cm ³ (Predicted)	[2]
pKa	9.53±0.25 (Predicted)	[2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **3-Butyne-1-thiol** was not located, the following recommendations are based on the known hazards of thiols and similar chemicals. Thiols are known for their strong, unpleasant odors and potential health effects upon exposure.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Chemical safety goggles	Must provide full splash and impact protection. [3]
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended for similar chemicals. [3]
Body Protection	Laboratory coat or apron	Non-flammable and non-porous aprons offer excellent protection. [3]
Respiratory Protection	NIOSH-certified organic vapor respirator	Recommended where inhalation exposure may occur. [3]

Operational Plan for Safe Handling

1. Engineering Controls:

- Always handle **3-Butyne-1-thiol** in a well-ventilated chemical fume hood.[\[4\]](#)

- Ensure that an emergency eyewash station and safety shower are readily accessible.[5]

2. Handling Procedures:

- Avoid all eye and skin contact.[3]
- Do not breathe vapors or mists.[5]
- Use non-sparking tools to prevent ignition sources.[6]
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area.[6]

3. Experimental Workflow:

- Preparation: Before starting work, prepare a bleach bath (a 1:1 mixture of bleach and water) for decontaminating glassware.[4]
- Reaction: Conduct all reactions within a closed or isolated system in a fume hood. Vent any exhaust gas through a bleach trap.[4]
- Work-up: Perform all work-up procedures in the fume hood, keeping reaction products in closed containers as much as possible.[4]

Disposal Plan

1. Waste Collection:

- Collect all liquid and solid waste containing **3-Butyne-1-thiol** in appropriately labeled, sealed containers.[4]

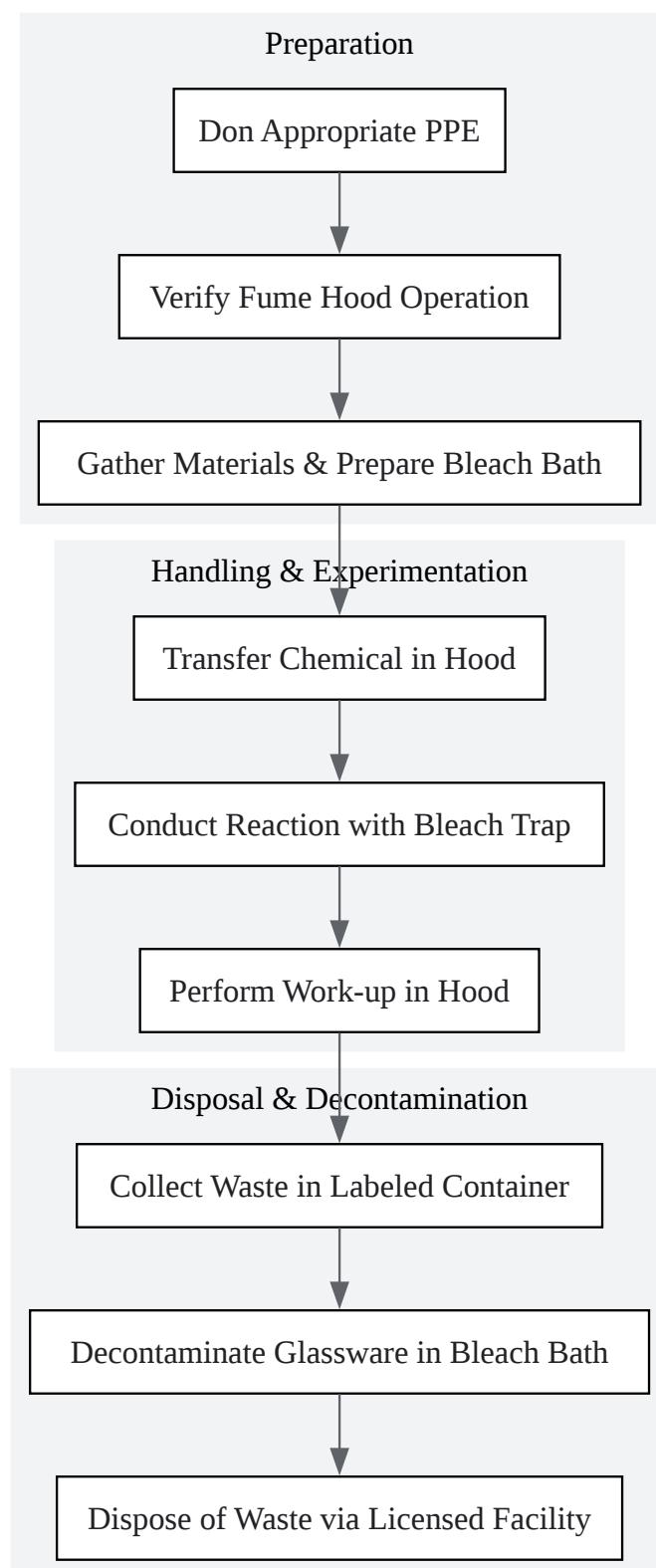
2. Decontamination:

- Immerse all used glassware in a bleach bath for at least 14 hours to oxidize the thiol.[4]
- For equipment that cannot be submerged, fill with bleach and allow to soak.[4]

3. Waste Disposal:

- Dispose of chemical waste through a licensed chemical destruction facility.[6]
- Do not dispose of **3-Butyne-1-thiol** down the drain.[6]
- Contaminated packaging should be triple-rinsed and can then be offered for recycling or disposed of in a sanitary landfill.[6]

Logical Workflow for Handling 3-Butyne-1-thiol



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Caption: Workflow for the safe handling and disposal of **3-Butyne-1-thiol**.

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